

7-amino-heptanethiol CAS number and safety data sheet

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Compound of Interest

Compound Name: Heptanethiol, 7-amino-

Cat. No.: B15369402

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In-Depth Technical Guide: 7-amino-heptanethiol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 7-amino-heptanethiol, a bifunctional molecule of interest in various scientific domains. This document consolidates available data on its chemical identity, safety profile, and toxicological properties.

Chemical Identification

Identifier	Value
Chemical Name	7-amino-heptanethiol
CAS Number	63834-29-7
Molecular Formula	C ₇ H ₁₇ NS
Molecular Weight	147.28 g/mol

Safety and Toxicology

A comprehensive Safety Data Sheet (SDS) for 7-amino-heptanethiol is not readily available in public databases. However, toxicological data from a single study provides insight into its acute toxicity.

Acute Toxicity

The following table summarizes the available acute toxicity data for 7-amino-heptanethiol. It is important to note that this represents a single data point and should be interpreted with caution.

Test Type	Route of Exposure	Species	Dose	Toxic Effects	Reference
LD50	Subcutaneous	Mouse	136 mg/kg	Behavioral: Convulsions or effect on seizure threshold; Lungs, Thorax, or Respiration: Other changes; Gastrointestinal: Changes in structure or function of salivary glands	[1]

Important Note: Due to the limited availability of a specific Safety Data Sheet for 7-amino-heptanethiol, researchers should handle this compound with extreme care. It is advisable to refer to the SDS of structurally related compounds, such as 1-heptanethiol, for general guidance on handling, storage, and emergency procedures, while recognizing that the specific hazards may differ. General precautionary measures for handling thiols and amines should be strictly followed.

Experimental Protocols and Data

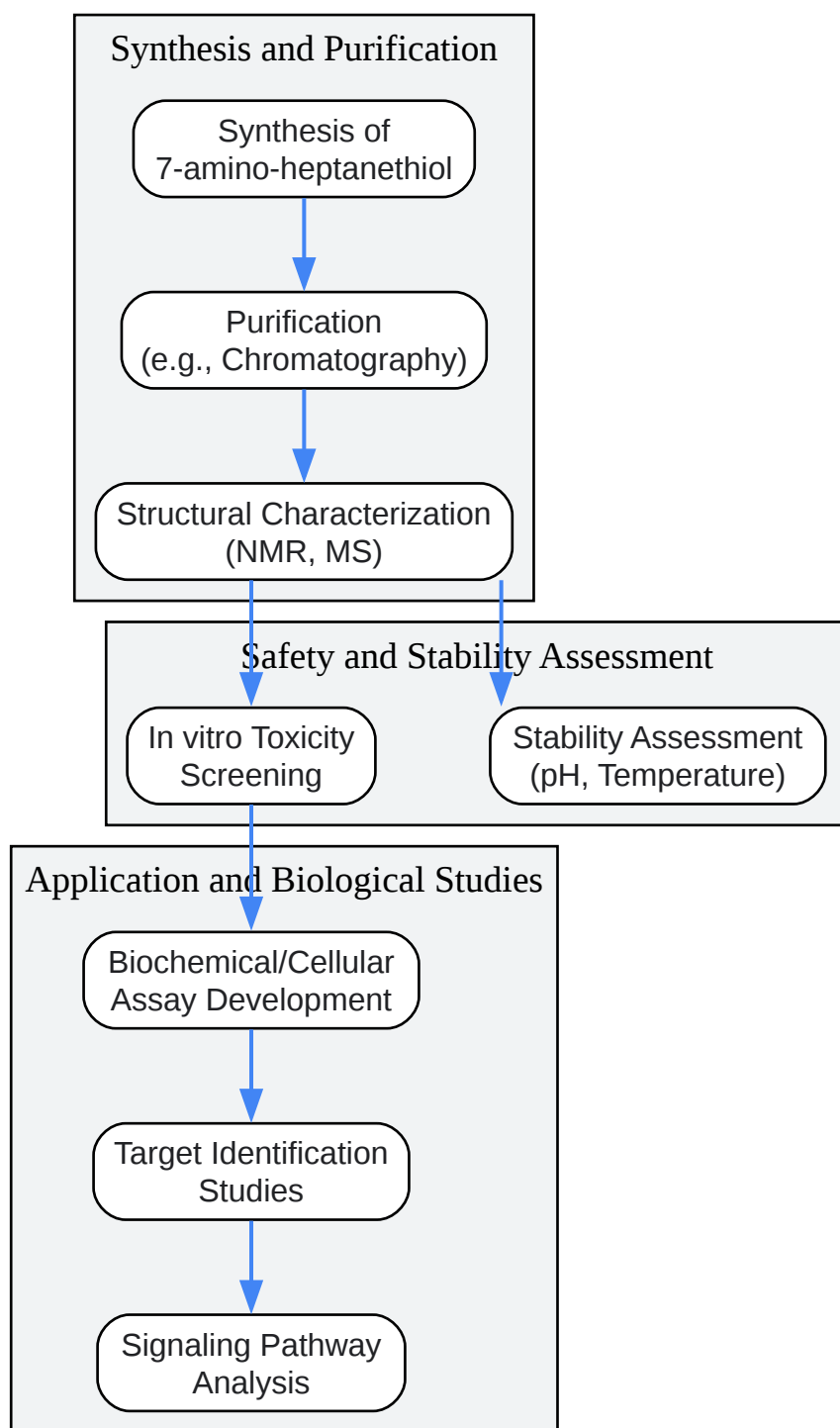
Currently, there is a notable absence of publicly available, detailed experimental protocols specifically utilizing 7-amino-heptanethiol. Similarly, quantitative data from biochemical or

cellular assays and information regarding its involvement in specific signaling pathways have not been identified in the surveyed literature.

This lack of published data presents an opportunity for novel research into the synthesis, characterization, and potential applications of this molecule. Researchers investigating 7-amino-heptanethiol would be contributing valuable information to the scientific community.

Logical Relationships and Workflows

Given the absence of specific experimental workflows or signaling pathways involving 7-amino-heptanethiol, a generalized workflow for the initial investigation of a novel bifunctional compound is presented below. This diagram illustrates a logical progression from basic characterization to more complex biological studies.



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Caption: A generalized workflow for the investigation of a novel bifunctional compound.

This document will be updated as more information regarding 7-amino-heptanethiol becomes available. Researchers are encouraged to publish their findings to enrich the collective understanding of this compound.

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References

- 1. RTECS NUMBER-MJ1420000-Chemical Toxicity Database [drugfuture.com]
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Phone: (601) 213-4426

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